

# Suvecaltamide: A Technical Overview of its Chemical Structure and Synthesis

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For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**Suvecaltamide** (also known as JZP385, CX-8998, and MK-8998) is a novel, selective, state-dependent modulator of T-type calcium channels currently under investigation for the treatment of essential tremor and other neurological conditions. This technical guide provides a comprehensive overview of the chemical structure and a detailed, step-by-step synthesis of **Suvecaltamide**. The information presented herein is intended to support researchers and drug development professionals in their understanding and potential application of this compound.

### **Chemical Structure and Properties**

**Suvecaltamide** is a phenylacetamide derivative with a chiral center. Its chemical identity is well-characterized by its IUPAC name, molecular formula, and other identifiers.

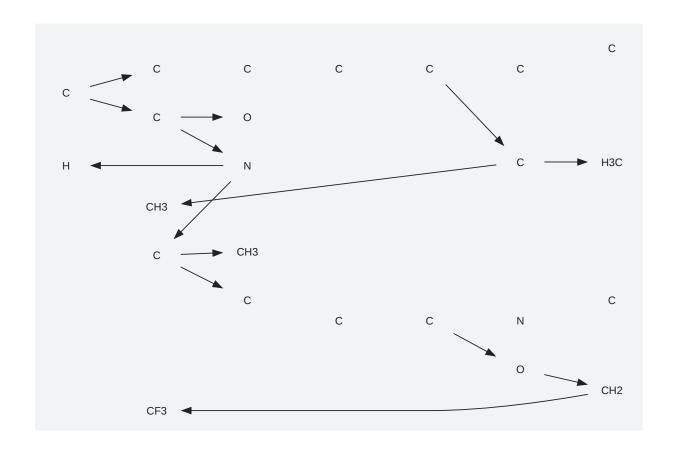
Table 1: Chemical Identifiers and Properties of Suvecaltamide



Identifier	Value
IUPAC Name	2-(4-isopropylphenyl)-N-[(1R)-1-[5-(2,2,2-trifluoroethoxy)pyridin-2-yl]ethyl]acetamide
Molecular Formula	C20H23F3N2O2
Molecular Weight	396.41 g/mol
CAS Number	953778-58-0
Chirality	(R)-enantiomer

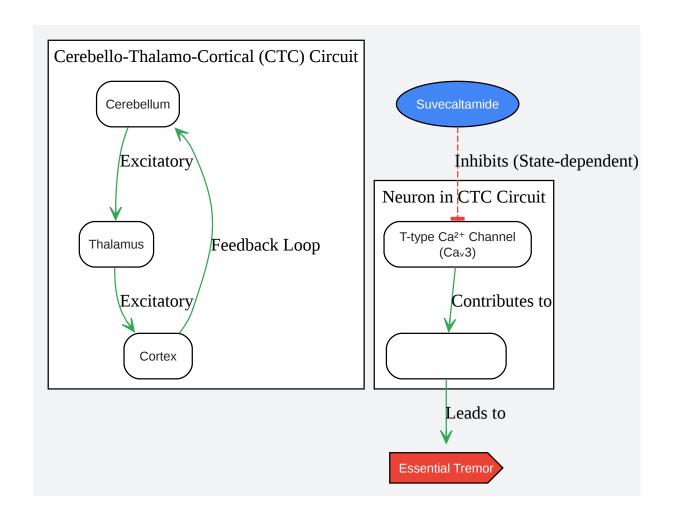
Below is a 2D representation of the chemical structure of **Suvecaltamide**.











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